

Safe Disposal of 2-Hydroxyphenylthiourea: A Procedural Guide

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Compound of Interest

Compound Name: 2-Hydroxyphenylthiourea

Cat. No.: B072812

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This guide provides detailed, step-by-step procedures for the proper and safe disposal of **2-Hydroxyphenylthiourea**, ensuring the safety of laboratory personnel and compliance with environmental regulations. The following protocols are designed for researchers, scientists, and drug development professionals.

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is crucial to handle **2-Hydroxyphenylthiourea** with appropriate personal protective equipment (PPE). Based on available safety data, this compound should be handled with care.

Recommended PPE:

- Gloves: Chemical-resistant gloves, such as nitrile rubber.
- Eye Protection: Safety glasses or chemical safety goggles.[\[1\]](#)
- Lab Coat: A standard laboratory coat to prevent skin contact.[\[1\]](#)
- Respiratory Protection: Use in a well-ventilated area. If dust formation is likely, a NIOSH/MSHA or European Standard EN 149 approved respirator should be used.[\[1\]](#)

Quantitative Data

The following table summarizes key quantitative and qualitative data for **2-Hydroxyphenylthiourea**.

Property	Value
Appearance	White solid, Crystalline
Odor	Odorless
Melting Point/Range	158 - 160 °C / 316.4 - 320 °F
pH	No information available
Solubility	No information available
Flash Point	No information available
Autoignition Temperature	No information available

Data sourced from Safety Data Sheets.[\[1\]](#)

Step-by-Step Disposal Protocol

The primary method for the disposal of **2-Hydroxyphenylthiourea** is through an approved hazardous waste disposal plant.[\[1\]](#)[\[2\]](#)[\[3\]](#) Do not dispose of this chemical down the drain or in regular trash.

Step 1: Waste Identification and Segregation

- **Treat as Hazardous Waste:** All waste containing **2-Hydroxyphenylthiourea**, including empty containers and contaminated materials (e.g., gloves, weighing paper, absorbent pads), must be treated as hazardous waste.
- **Segregate Waste Streams:** Keep **2-Hydroxyphenylthiourea** waste separate from other laboratory waste streams to prevent cross-contamination and unforeseen chemical reactions.

Step 2: Containerization

- **Use Appropriate Containers:** Use a chemically compatible, leak-proof, and sealable container for collecting the waste. High-density polyethylene (HDPE) or glass containers are generally suitable.
- **Labeling:** Clearly label the waste container with "Hazardous Waste," the full chemical name "**2-Hydroxyphenylthiourea**," and any relevant hazard pictograms. The label should also include the accumulation start date.

Step 3: Waste Accumulation and Storage

- **Solid Waste:** For solid waste such as contaminated lab supplies, double-bag the materials before placing them in the designated solid hazardous waste container.
- **Liquid Waste:** For solutions containing **2-Hydroxyphenylthiourea**, use a designated, sealable liquid waste container.
- **Storage Location:** Store the sealed hazardous waste container in a designated Satellite Accumulation Area (SAA) at or near the point of generation. This area should be a cool, dry, and well-ventilated space, away from incompatible materials.
- **Container Management:** Keep the waste container closed at all times except when adding waste.

Step 4: Spill Management

- **Small Spills:**
 - Ensure adequate ventilation and wear appropriate PPE.
 - For solid spills, carefully sweep up the material and place it into the designated hazardous waste container.^[1] Avoid creating dust.
 - For small liquid spills, absorb the material with an inert absorbent such as vermiculite, dry sand, or earth. Do not use combustible materials like paper towels as the primary absorbent.
 - Scoop the absorbed material into the hazardous waste container.

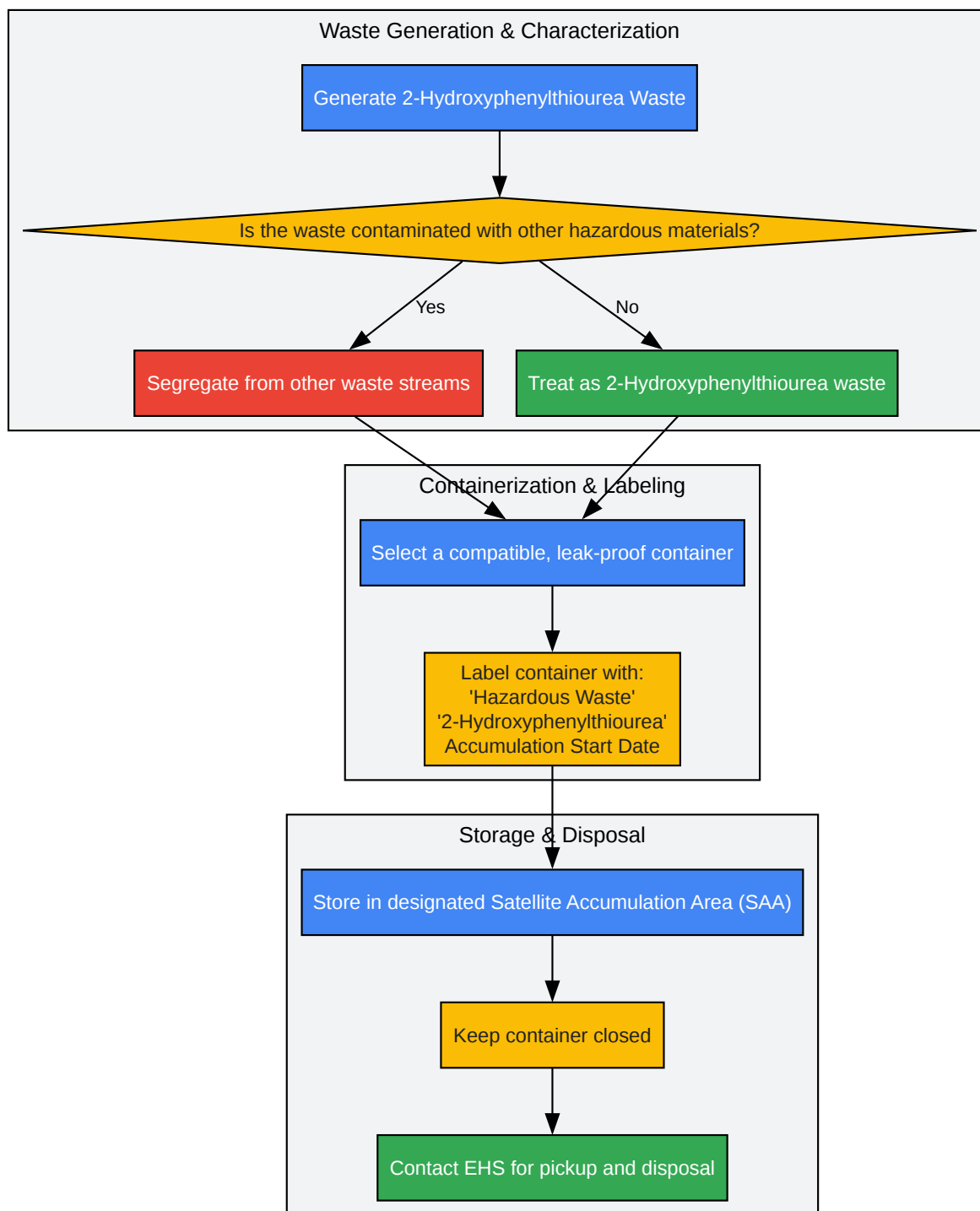
- Large Spills:
 - Evacuate the immediate area.
 - Contact your institution's Environmental Health and Safety (EHS) department or emergency response team immediately.

Step 5: Final Disposal

- Arrange for Pickup: Contact your institution's EHS department or a licensed hazardous waste disposal contractor to arrange for the collection of the hazardous waste container.
- Complete Paperwork: Ensure all required waste manifest paperwork is completed accurately for transportation and disposal.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **2-Hydroxyphenylthiourea** waste.



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